

Proper Disposal Procedures for Pefabloc SC (AEBSF)

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Compound of Interest

Compound Name: Pefabloc

Cat. No.: B609890

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This guide provides essential safety and logistical information for the proper disposal of **Pefabloc** SC, a serine protease inhibitor also known as 4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride (AEBSF). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before beginning any disposal-related tasks, ensure all relevant personnel are familiar with the following safety protocols. This information is derived from the product's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side shields or goggles conforming to approved standards such as EN166 (EU) or NIOSH (US).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hand Protection:** Use protective, disposable gloves.[\[1\]](#)[\[2\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[4\]](#)
- **Body Protection:** Wear a laboratory coat or long-sleeved clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Respiratory Protection:** If dust is generated, use a NIOSH/MSHA or European Standard approved respirator.[\[5\]](#)

Safe Handling Practices:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Avoid breathing in dust or vapors.[\[4\]](#)[\[6\]](#)
- Prevent contact with skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory work area.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[2\]](#)

Pefabloc SC Properties and Stability

Understanding the stability of **Pefabloc** SC in solution is crucial for managing waste. The following table summarizes key quantitative data regarding its properties.

Parameter	Value / Condition	Stability / Notes
Working Concentration	0.1 to 1.0 mg/mL (0.4 to 4 mM) [2]	N/A
Aqueous Solubility	Up to 100 mg/mL [1]	N/A
Stock Solution Stability	100 mM in distilled water	Stable for 1-2 months when stored in aliquots at -15 to -25°C. These solutions are acidic. [1]
pH-Dependent Hydrolysis	pH \geq 7.0	Pefabloc® SC undergoes hydrolysis, with the rate increasing at higher temperatures. [1]
pH 7.0 at +37°C	50% hydrolysis occurs in 6 hours. [1]	
pH 7.5 at +37°C	The half-life is reduced to 2 hours. [1]	

Step-by-Step Disposal Protocol

Pefabloc SC waste is classified as chemical waste and may be considered hazardous.[3][5] It must be disposed of in accordance with all applicable country, federal, state, and local regulations.[1][2][6]

1. Waste Collection and Segregation:

- Do Not Dispose in Sink: Never discard **Pefabloc** SC powder or solutions down the drain.[3][4][7] Prevent the chemical from entering sewers or contaminating ground and surface water.[3][5][7]
- Use Original Containers: Whenever possible, leave waste chemicals in their original containers.
- Segregate Waste: Do not mix **Pefabloc** SC waste with other waste materials. Collect solid residues and unused reagents in suitable, clearly labeled containers for disposal.[7]
- Contaminated Materials: Handle uncleaned containers and other contaminated disposables (e.g., gloves, wipes) as you would the product itself.

2. Spill Management:

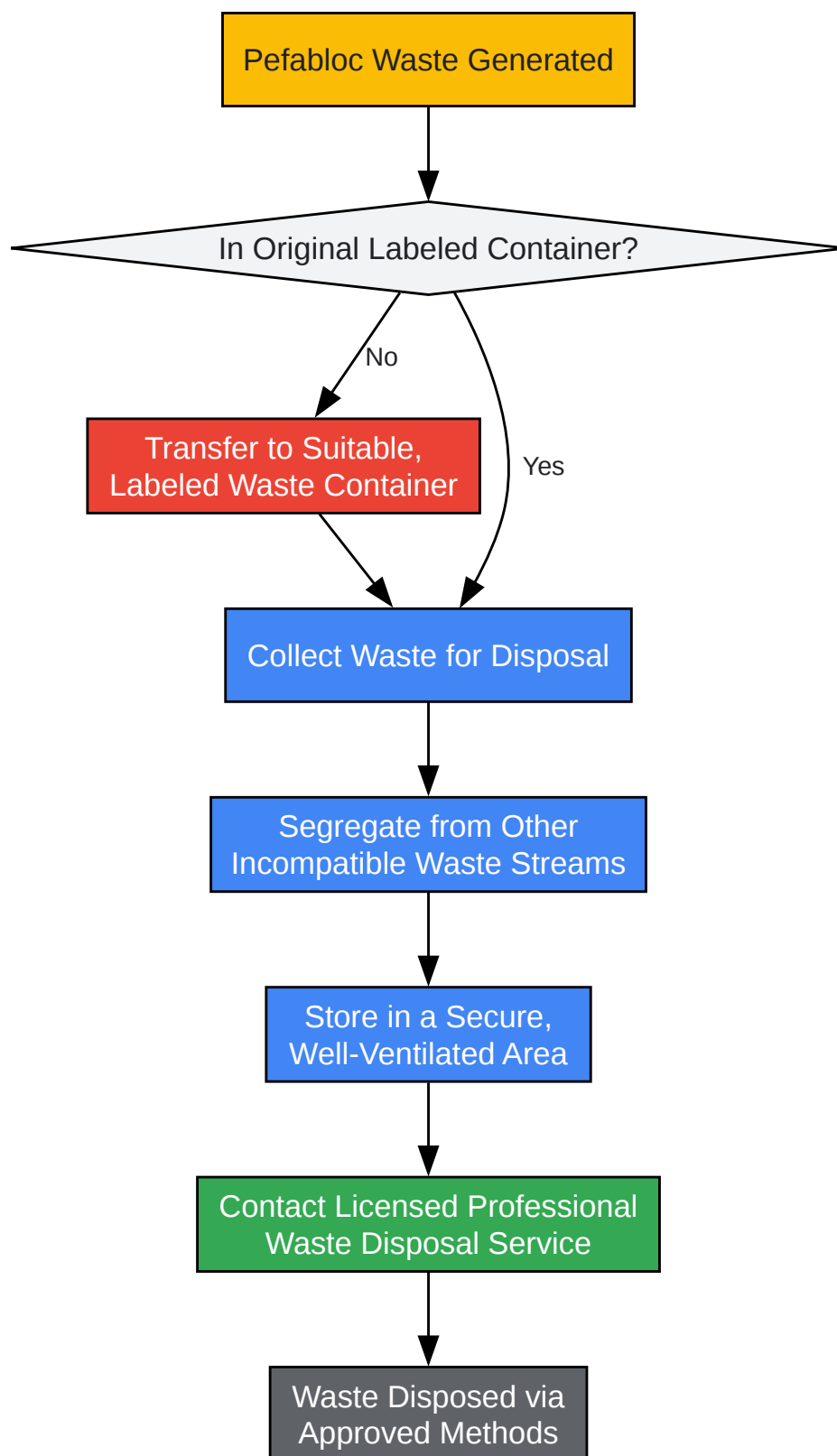
- In case of a spill, avoid dust formation.[3][5]
- Carefully sweep or shovel the solid material into a suitable container for disposal.[3][5]
- Ensure the affected area is cleaned carefully and there is adequate ventilation.[7]

3. Professional Disposal Service:

- The recommended method for final disposal is to engage a licensed professional waste disposal service.[4]
- Waste may be disposed of via a chemical incinerator equipped with an afterburner and scrubber.[4]
- Chemical waste generators are responsible for correctly classifying the waste to ensure complete and accurate disposal procedures are followed.[5]

Pefabloc Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Pefabloc** SC waste.



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Caption: **Pefabloc** SC Disposal Workflow.

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